

Pyridine-2-Sulfonic Acid: A Comprehensive Technical Overview for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *pyridine-2-sulfonic acid*

Cat. No.: *B081542*

[Get Quote](#)

For Immediate Release

This technical guide provides an in-depth analysis of **pyridine-2-sulfonic acid**, a pivotal heterocyclic compound in organic synthesis and pharmaceutical development. The document outlines its chemical identifiers, physicochemical properties, synthesis protocols, and key applications, with a focus on its role in the creation of novel therapeutic agents. This information is intended for researchers, scientists, and professionals in the field of drug development.

Core Identifiers and Chemical Properties

Pyridine-2-sulfonic acid is a white to light yellow crystalline solid.^[1] It is a versatile reagent in organic chemistry, primarily utilized for the introduction of pyridine and sulfonic acid functionalities into various molecules.^[1]

Chemical Identifiers

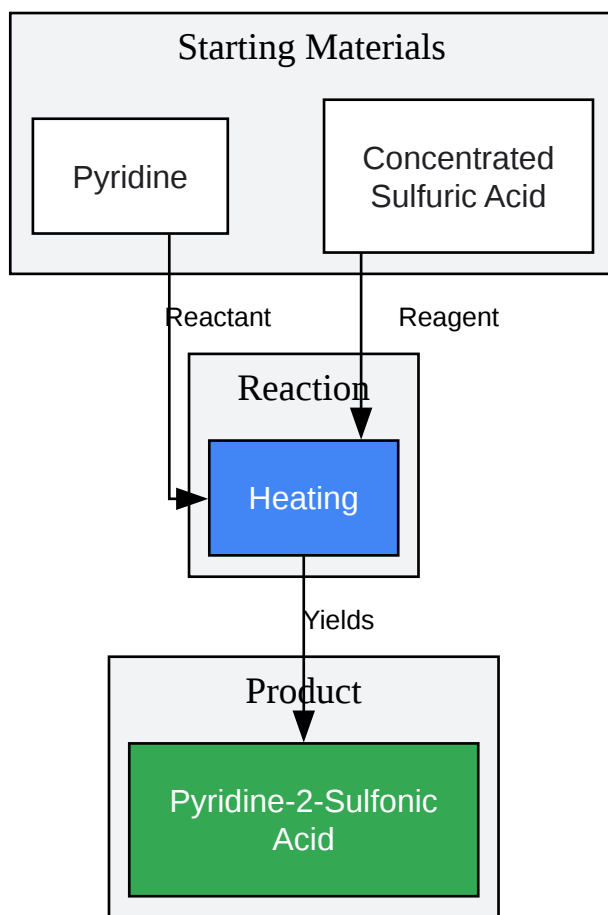
Identifier	Value
CAS Number	15103-48-7[1][2][3][4][5]
Molecular Formula	C ₅ H ₅ NO ₃ S[1][2][3][4][5]
InChI Key	KZVLNAGYSAKYMGM-UHFFFAOYSA-N[1][3][5]
Canonical SMILES	C1=CC=NC(=C1)S(=O)(=O)O[1]
PubChem CID	94849[1]
EINECS	200-100-9[1]
MDL Number	MFCD00234080[3][5]

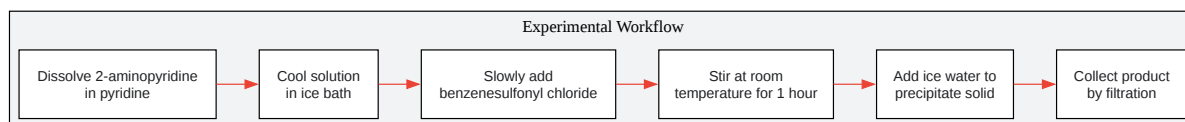
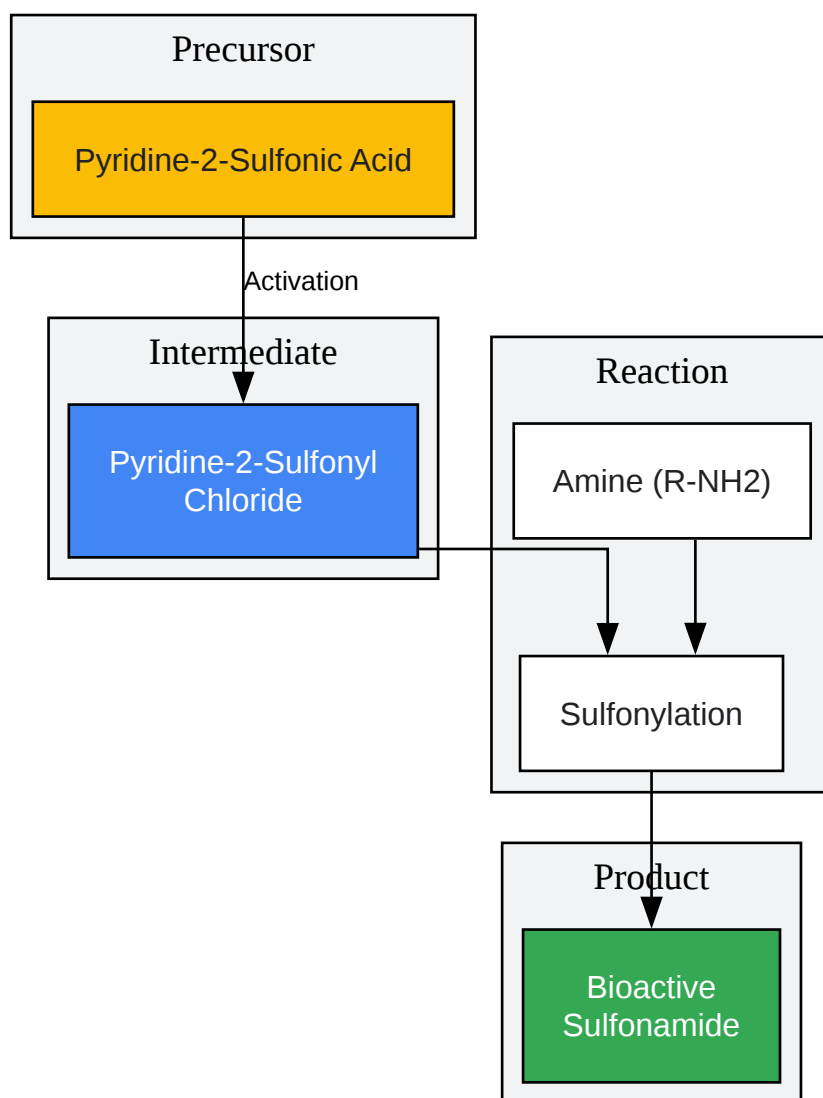
Physicochemical Properties

Property	Value
Molecular Weight	159.16 g/mol [1][3][4][5]
Melting Point	244-249 °C[2][5]
Appearance	White to light yellow powder/crystal[1]
Water Solubility	Soluble (almost transparent)[1][2]
pKa	-2.92 ± 0.18 (Predicted)[1]
Density	1.509 ± 0.06 g/cm ³ (Predicted)[2]

Synthesis of Pyridine-2-Sulfonic Acid

The synthesis of **pyridine-2-sulfonic acid** can be achieved through the direct sulfonation of pyridine. A general workflow for this process is outlined below.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [wap.guidechem.com]
- 2. pyridine-2-sulfonic acid [chembk.com]
- 3. Pyridine-2-sulfonic Acid 98.0+%, TCI America™ | Fisher Scientific [fishersci.ca]
- 4. scbt.com [scbt.com]
- 5. 2-Pyridinesulfonic acid 97 15103-48-7 [sigmaaldrich.com]
- To cite this document: BenchChem. [Pyridine-2-Sulfonic Acid: A Comprehensive Technical Overview for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b081542#pyridine-2-sulfonic-acid-cas-number-and-identifiers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com